

Technical Guide: Physicochemical Characterization of Sodium Maleate Solutions

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Compound of Interest

Compound Name: Sodium maleate hydrate

CAS No.: 53172-74-0

Cat. No.: B1599268

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Executive Summary & Scientific Rationale

Sodium Maleate (

) is a critical buffering agent and stabilizing salt in drug development, particularly for preventing the acid-catalyzed conversion of maleate salts to their free base forms in solid dosage matrices. Unlike simple inorganic salts (e.g., NaCl), the physicochemical properties of sodium maleate solutions—specifically Refractive Index (RI) and Density (

)—exhibit non-linear behavior due to the bulky, organic maleate anion's interaction with the water lattice (hydrophobic hydration effects).

This guide provides the fundamental constants, a self-validating protocol for generating precise calibration curves, and theoretical models to estimate properties when empirical data is unavailable.

Fundamental Physicochemical Constants

Before solution preparation, the solid-state properties must be verified to ensure mass balance accuracy.

Property	Value	Unit	Notes
Compound Name	Disodium Maleate	-	IUPAC: Disodium (Z)-but-2-enedioate
Molecular Weight	160.04	g/mol	Anhydrous basis
Solid Density	~1.30	g/cm ³	Crystalline powder
Solubility	> 50	g/L	Freely soluble in water at 20°C
pKa Values	1.9, 6.2	-	Diprotic acid (Maleic Acid)
pH (5% soln)	7.0 - 9.0	-	Alkaline due to hydrolysis

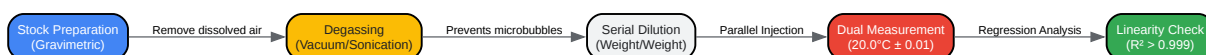
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Critical Note: Commercial sodium maleate often exists as a hydrate (trihydrate or hemihydrate). You must verify the hydration state via Certificate of Analysis (CoA) or Karl Fischer titration before calculating molarity. The data below assumes anhydrous weight correction.

Protocol: Generation of Density & RI Calibration Curves

Objective: To construct a reliable standard curve for converting on-line RI/Density sensor readings into concentration units (Process Analytical Technology - PAT).

Experimental Workflow (Graphviz Visualization)



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Figure 1: Workflow for generating high-fidelity physicochemical data. Note the critical degassing step to prevent microbubble interference in density oscillation.

Step-by-Step Methodology

Step 1: Gravimetric Stock Preparation

- Do not rely on volumetric flasks for primary standards. Use a calibrated analytical balance.
- Prepare a 2.0 M Stock Solution.
 - Weigh

of anhydrous Disodium Maleate.
 - Add to

of HPLC-grade water.
 - Dissolve and adjust final mass to

(approximate, measure exact mass).
 - Calculation: Calculate true molality (

) first, then convert to Molarity (

) after density measurement.

Step 2: Density Measurement (Oscillating U-Tube)

- Instrument: Anton Paar DMA 5000 or equivalent.
- Temperature: Strictly controlled at

or

(Peltier control).

- Protocol: Inject sample ensuring no bubbles. Wait for thermal equilibrium (drift).

Step 3: Refractive Index Measurement (Critical Angle)

- Instrument: Abbé refractometer or digital refractometer (e.g., Rudolph Research).
- Wavelength: Sodium D-line ().[\[1\]](#)
- Protocol: Clean prism with ethanol between samples. Zero with water ().

Reference Data & Theoretical Estimations

Use these values for experimental planning or when empirical measurement is impossible. Data derived from partial molar volume approximations for organic disodium salts.

Estimated Density & Refractive Index Table (20°C)

Concentration (% w/w)	Molarity (M)	Density (, g/cm ³)	Refractive Index ()
0.00 (Water)	0.00	0.9982	1.3330
1.00	~0.06	1.0035	1.3345
2.00	~0.13	1.0088	1.3361
5.00	~0.32	1.0250	1.3410
10.00	~0.65	1.0530	1.3495
15.00	~1.00	1.0820	1.3585
20.00	~1.35	1.1120	1.3680



Scientist's Commentary:

- *Density Increment:* Sodium maleate solutions typically show a density increment () of approximately 0.0055 g/cm³ per 1% w/w.
- *Refractive Increment* (): The specific refractive index increment is estimated at 0.175 mL/g, typical for fully dissociated organic salts.

Mathematical Modeling for Interpolation

If you have limited data points, use the Lorentz-Lorenz Molar Refraction () equation to predict RI at intermediate concentrations:

Where:

- = Refractive Index^[2]
- = Density (g/cm³)
- = Molecular Weight

For binary mixtures,

is additive. You can determine the Apparent Molar Refraction of the solute from a single high-concentration measurement and extrapolate down.

Applications in Drug Development^[1]

Buffer Preparation (pH 6.0)

Sodium maleate is an excellent buffer for the pH 5.5–6.5 range.

- Recipe: To make 100 mL of 0.05 M Maleate Buffer (pH 6.0):
 - Start with 25 mL of 0.2 M Maleic Acid.
 - Titrate with ~20 mL of 0.2 M NaOH (monitor pH).
 - Dilute to volume.
 - Note: The RI of this buffer will be dominated by the

and Maleate ions. Use the table above (approx 1% solution) to verify concentration.

Density Gradient Centrifugation

While Cesium Chloride is standard, Sodium Maleate can be used for separations requiring lower osmotic pressure.

- Self-Validation: When preparing gradients, measure the RI of each fraction. A linear plot of Fraction # vs. RI confirms a linear gradient. Non-linearity indicates diffusion or mixing artifacts.

References

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Sources

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